

Commercial Availability and Synthetic Utility of 4-Pentyn-2-ol: A Technical Guide

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Compound of Interest

Compound Name: 4-Pentyn-2-ol

Cat. No.: B120216

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4-Pentyn-2-ol**, a versatile building block in organic synthesis. It is intended to assist researchers, chemists, and professionals in drug development in sourcing this chemical and understanding its applications through detailed experimental context.

Commercial Sourcing of 4-Pentyn-2-ol

4-Pentyn-2-ol is readily available from a variety of chemical suppliers. The following table summarizes the offerings from several prominent vendors, providing a comparative look at purity, available quantities, and pricing. Please note that prices are subject to change and may not include shipping and handling fees. It is recommended to consult the suppliers' websites for the most current information.

Supplier	Product Number(s)	Purity	Available Quantities	Price (USD)
Thermo Scientific Chemicals (Fisher Scientific)	AAL0275206, AC385330250	97%	5 g, 25 g	\$47.65 (5 g), \$153.65 (25 g)[1] [2]
Sigma-Aldrich	268992	≥98%	5 g, 25 g	\$93.80 (5 g), \$253.00 (25 g)[3]
TCI America	P0818	>97.0% (GC)	5 mL, 25 mL	Contact for pricing
Molport	Molport-003-928-877	98%	Various	Starting from \$15.00[4]
CP Lab Chemicals	-	min 97%	1 mL	\$40.65[5]

Experimental Protocols and Synthetic Applications

4-Pentyn-2-ol is a valuable intermediate in several types of chemical reactions, notably in the synthesis of complex organometallic compounds and heterocyclic structures. Below are summaries of experimental applications reported in the scientific literature.

Synthesis of Fischer-Type Rhenium(III) Benzoyldiazenido-2-oxacyclocarbenes

In a study by Marvelli et al., published in Dalton Transactions in 2004, **4-pentyn-2-ol** was utilized in the synthesis of novel Fischer-type rhenium(III) benzoyldiazenido-2-oxacyclocarbenes.

Reaction Synopsis: The synthesis involves the reaction of $[\text{ReCl}_2\{\eta^2\text{-N}_2\text{C(Ph)O}\}(\text{PPh}_3)_2]$ with ω -alkynols, including **4-pentyn-2-ol**, in refluxing tetrahydrofuran (THF). This reaction leads to the formation of a family of new Fischer-type rhenium(III) benzoyldiazenido-2-oxacyclocarbenes.

Detailed Experimental Protocol: While the full experimental text from the original publication is not accessible for direct reproduction, the general procedure involves dissolving the rhenium precursor in THF, followed by the addition of **4-pentyn-2-ol**. The reaction mixture is then heated to reflux for a specified period. The resulting product, a carbene derivative, can be isolated and purified using standard techniques such as chromatography. The structure of the resulting complex, $[(\text{ReCl}_2\{\eta^1\text{-N}_2\text{C}(\text{O})\text{Ph}\}\text{=C}(\text{CH}_2)_2\text{CH}(\text{CH}_3)\text{O})(\text{PPh}_3)_2]$, was confirmed by NMR analysis and X-ray diffraction.

A New Route to C-aryl Glycosides via Cycloaddition Reaction

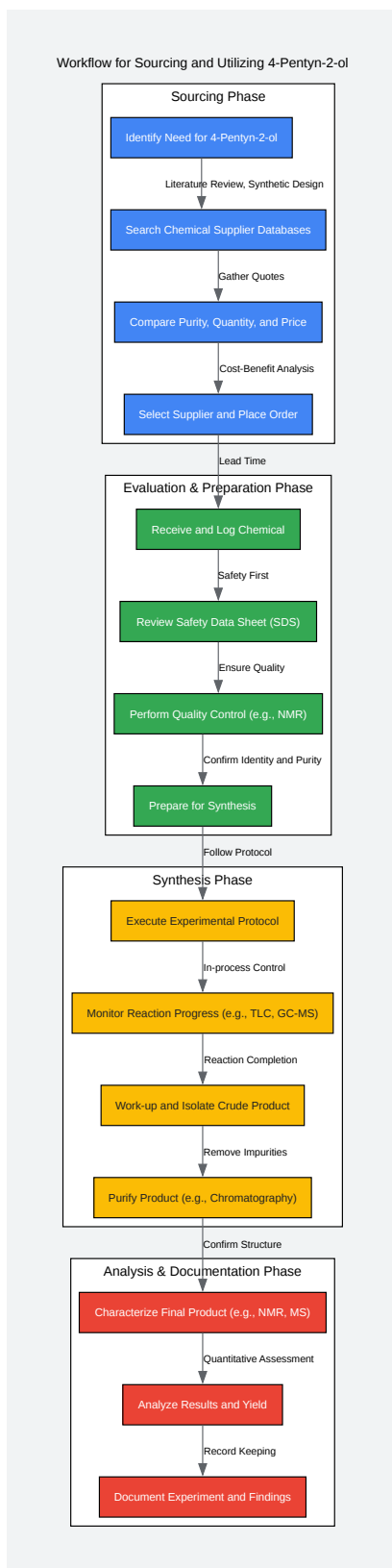
A 2002 publication in Organic Letters by Hauser and Hu describes a six-step route for the de novo synthesis of C-aryl glycosides, which utilizes the cycloaddition of an aryl nitrile oxide with **4-pentyn-2-ol**.

Reaction Synopsis: This synthetic route leverages the reactivity of the alkyne functionality in **4-pentyn-2-ol** in a 1,3-dipolar cycloaddition reaction with an in situ generated aryl nitrile oxide. This key step forms an isoxazoline intermediate which is then further elaborated to the target C-aryl glycoside.

Detailed Experimental Protocol: The specific, detailed experimental procedure from the original paper is not available for reproduction. However, a general protocol for such a cycloaddition would involve the slow addition of a solution of an appropriate hydroximoyl chloride to a solution of **4-pentyn-2-ol** and a base (such as triethylamine) in an inert solvent. The base facilitates the in situ formation of the nitrile oxide, which then undergoes cycloaddition with the alkyne. The resulting isoxazoline can then be isolated and carried forward through the remaining steps of the synthesis.

Logical Workflow for Sourcing and Utilization

The following diagram illustrates a logical workflow for a researcher from the initial identification of the need for **4-Pentyn-2-ol** to its successful application in a synthesis.



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References

- 1. Synthesis, characterisation and molecular structure of Re(iii) 2-oxacyclocarbenes stabilised by a benzoyldiazenido ligand - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis, characterisation and molecular structure of Re(iii) 2-oxacyclocarbenes stabilised by a benzoyldiazenido ligand - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 4. Stereoselective synthesis of C-aryl glycosides via radical-enabled 1,4-Ni migration: glycosyl chlorides as coupling partners - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 5. Diastereoselective Synthesis of Aryl C-Glycosides from Glycosyl Esters via C–O Bond Homolysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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